

N-Cyclohexylhydroxylamine: A Technical Guide to Potential Research Areas

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Compound of Interest

Compound Name: **N-Cyclohexylhydroxylamine**

Cat. No.: **B1199206**

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Abstract

N-Cyclohexylhydroxylamine (CHA) is a versatile organic compound with significant potential in various research and development domains, particularly in medicinal chemistry and materials science. Its unique chemical structure, featuring a hydroxylamine group attached to a cyclohexyl moiety, makes it a valuable precursor for the synthesis of a range of bioactive molecules and functional materials. This technical guide provides an in-depth overview of the core properties of **N-Cyclohexylhydroxylamine**, detailed experimental protocols, and explores promising avenues for future research and application.

Physicochemical Properties

N-Cyclohexylhydroxylamine is a solid at room temperature with a melting point of 139-140 °C.[1][2] It is crucial to distinguish between the free base (**N-Cyclohexylhydroxylamine**) and its more commonly supplied hydrochloride salt, as their physical and chemical properties differ.

Table 1: Physicochemical Data of **N-Cyclohexylhydroxylamine** and its Hydrochloride Salt

| Property | N-Cyclohexylhydroxylamine | N-Cyclohexylhydroxylamine Hydrochloride |
|---------------------|--------------------------------------|--|
| Molecular Formula | C ₆ H ₁₃ NO[3] | C ₆ H ₁₃ NO·HCl[4] |
| Molecular Weight | 115.17 g/mol [1] | 151.63 g/mol [4] |
| CAS Number | 2211-64-5[1] | 25100-12-3[4] |
| Melting Point | 139-140 °C[1] | 166-171 °C[4] |
| Appearance | Solid[1] | Powder[5] |
| Solubility | Information not widely available | Soluble in water[4] |
| Storage Temperature | -20°C[1] | Room Temperature (in an inert atmosphere)[4] |

Table 2: Spectroscopic Data for **N-Cyclohexylhydroxylamine** Hydrochloride

| Spectroscopy | Data |
|---------------------|---|
| ¹ H NMR | Spectral data available, though specific peak assignments require further analysis.[3] |
| ¹³ C NMR | Spectral data available, though specific peak assignments require further analysis.[4] |
| IR (ATR) | Spectral data available, key stretches associated with N-H, O-H, and C-H bonds are expected.[2] |

Synthesis of **N-Cyclohexylhydroxylamine**

While a definitive, detailed, and widely published protocol for the synthesis of **N-Cyclohexylhydroxylamine** is not readily available in the public domain, a plausible synthetic route can be inferred from the synthesis of analogous hydroxylamines. A common method involves the reduction of the corresponding oxime.

Proposed Experimental Protocol: Synthesis via Reduction of Cyclohexanone Oxime

This protocol is a representative method and may require optimization.

Materials:

- Cyclohexanone oxime
- Sodium borohydride (NaBH_4) or another suitable reducing agent
- Ethanol or another suitable solvent
- Hydrochloric acid (for pH adjustment)
- Sodium hydroxide (for neutralization)
- Dichloromethane or other organic solvent for extraction
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Dissolution: In a round-bottom flask, dissolve cyclohexanone oxime in ethanol.
- Reduction: Cool the solution in an ice bath. Slowly add sodium borohydride in portions while stirring. The reaction is exothermic, and the temperature should be maintained below 20°C.
- Reaction Monitoring: Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, cautiously add hydrochloric acid to neutralize the excess reducing agent and adjust the pH to acidic.

- Basification and Extraction: Neutralize the solution with a sodium hydroxide solution to a basic pH. Extract the aqueous layer multiple times with dichloromethane.
- Drying and Concentration: Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **N-Cyclohexylhydroxylamine**.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system.

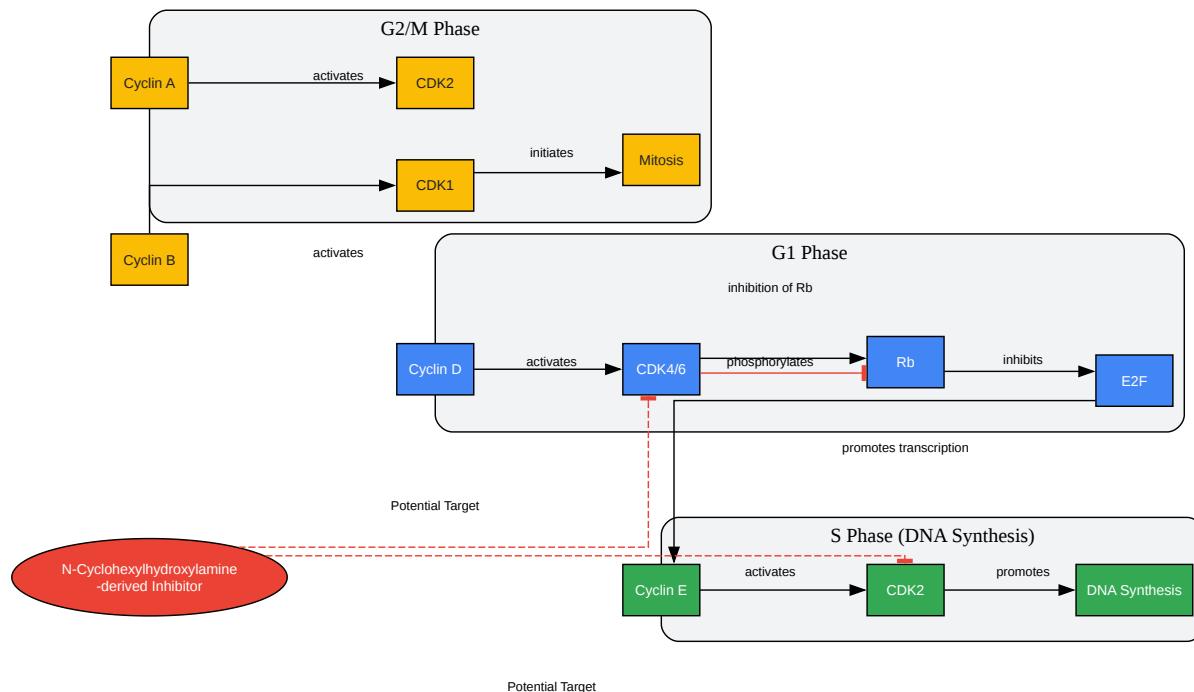
Potential Research Areas and Applications

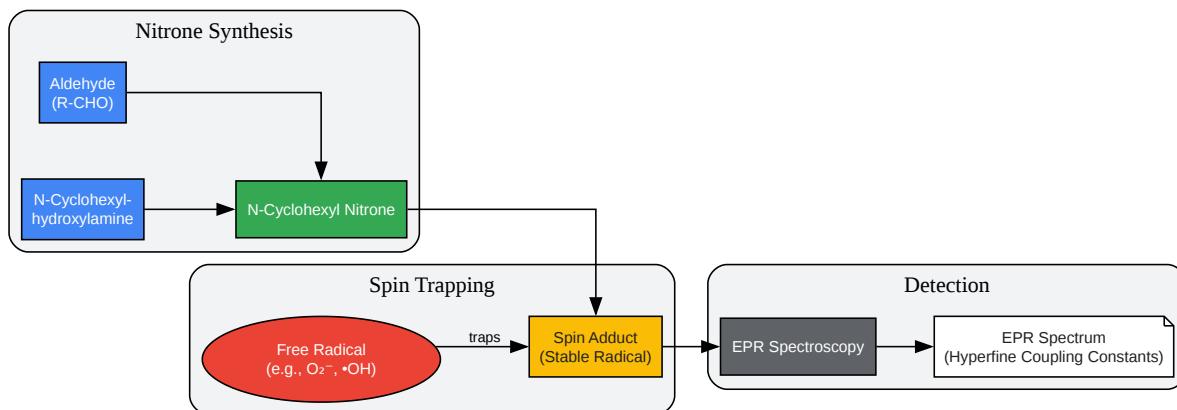
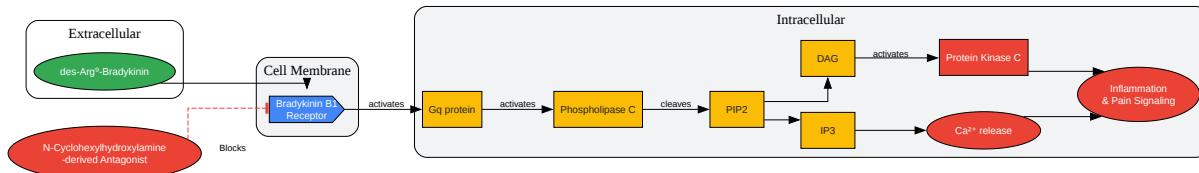
N-Cyclohexylhydroxylamine serves as a key building block in the synthesis of various high-value compounds.

Synthesis of Kinase Inhibitors

N-Cyclohexylhydroxylamine is a reactant in the preparation of cyclin-dependent kinase (CDK) inhibitors, which are promising anti-tumor agents.^{[2][6]} CDKs are crucial for cell cycle regulation, and their inhibition can halt the proliferation of cancer cells.

Signaling Pathway Diagram: Cyclin-Dependent Kinase (CDK) Pathway in Cell Cycle Regulation





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